

Safe Disposal of 2-Ethyl-3,5-dimethylpyrazine-13C2: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Ethyl-3,5-dimethylpyrazine-13C2

Cat. No.: B12374270

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This guide provides essential safety and logistical information for the proper disposal of **2-Ethyl-3,5-dimethylpyrazine-13C2**, tailored for researchers, scientists, and drug development professionals. The following procedures ensure the safe handling and disposal of this compound in a laboratory setting.

Key Safety Considerations:

2-Ethyl-3,5-dimethylpyrazine is a combustible liquid that is harmful if swallowed and can cause skin and serious eye irritation.[1] The presence of the stable isotope ^{13}C does not alter the chemical hazards of the molecule.[1][2] Therefore, the disposal procedure for the $^{13}\text{C}_2$ labeled version is the same as for the unlabeled compound.[1][2]

Quantitative Data Summary:

The following table summarizes key quantitative safety data for 2-Ethyl-3,5-dimethylpyrazine.

Property	Value	Source
Flash Point	66 °C / 150.8 °F	[3]
Boiling Point	182 °C / 359.6 °F	[3]
Specific Gravity	0.96 g/cm ³	[3]
Acute Oral Toxicity (LD50)	460 mg/kg (rat)	[4]

Experimental Protocol: Spill Management

In the event of a spill, follow these steps:

- Immediate Action: Evacuate all non-essential personnel from the spill area. Remove all sources of ignition.[3]
- Ventilation: Ensure the area is well-ventilated.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders.[5] Do not use combustible materials like sawdust for cleanup of the neat liquid.
- Collection: Collect the absorbed material and contaminated items into a dedicated, labeled hazardous waste container.[3]
- Decontamination: Clean the spill area thoroughly with soap and water.[3] All cleaning materials should also be disposed of as hazardous waste.

Step-by-Step Disposal Procedure:

The primary method for the disposal of **2-Ethyl-3,5-dimethylpyrazine-13C2** is through an approved hazardous waste disposal program.[3] Adherence to local, regional, and national regulations is mandatory.[5]

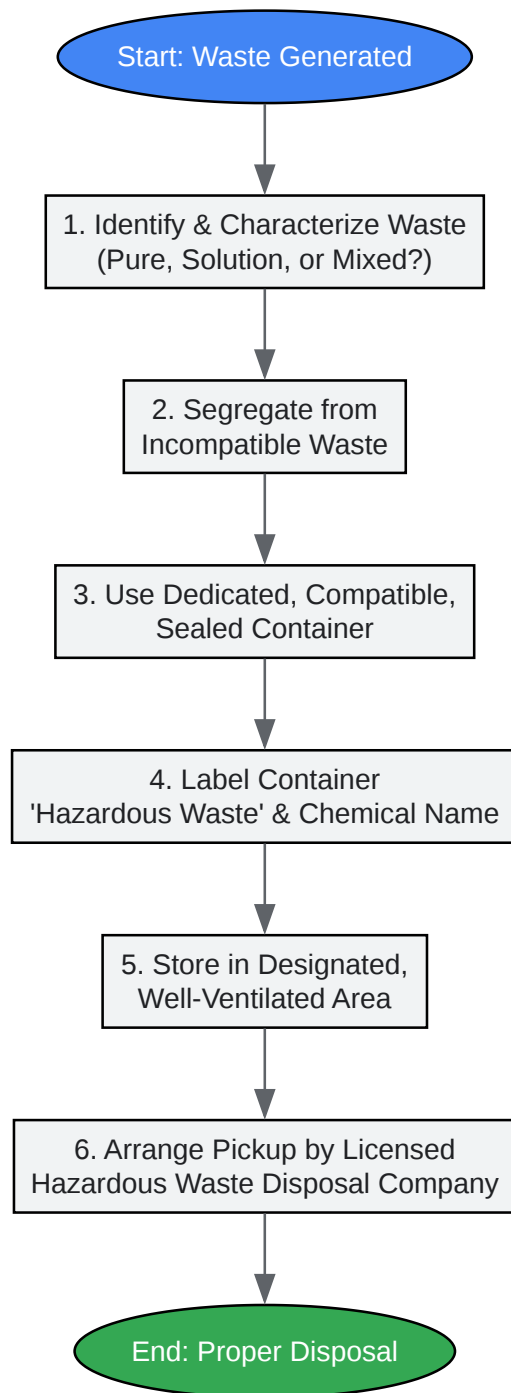
- Waste Identification and Segregation:
 - Characterize the waste: Determine if it is pure **2-Ethyl-3,5-dimethylpyrazine-13C2**, a solution, or mixed with other chemicals.
 - Segregate pyrazine waste from other chemical waste streams to prevent reactions with incompatible materials, such as strong oxidizing agents.[3]
- Containerization:

- Use a dedicated, properly labeled, and sealed container for the waste.[3]
- The container must be made of a material compatible with the chemical.
- Ensure the container is tightly closed to prevent the release of vapors.[3]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Ethyl-3,5-dimethylpyrazine-13C2**".
 - Include the appropriate hazard pictograms.
- Storage:
 - Store the waste container in a designated, well-ventilated hazardous waste accumulation area.[3]
 - The storage area should be cool and away from sources of ignition.[3]
- Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.[3]
 - Do not dispose of **2-Ethyl-3,5-dimethylpyrazine-13C2** down the drain or in regular trash.
[3][5]

Disposal Workflow Diagram:

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Ethyl-3,5-dimethylpyrazine-13C2**.

Disposal Workflow for 2-Ethyl-3,5-dimethylpyrazine-13C2



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Caption: Disposal workflow for **2-Ethyl-3,5-dimethylpyrazine-13C2**.

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